

best practices for handling and storing 1-Octanol-d2-1

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Compound of Interest

Compound Name: 1-Octanol-d2-1

Cat. No.: B12375549

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Technical Support Center: 1-Octanol-d2-1

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for handling and storing **1-Octanol-d2-1**.

Frequently Asked Questions (FAQs)

Q1: What is **1-Octanol-d2-1**?

A1: **1-Octanol-d2-1** is a deuterated form of 1-Octanol, where one or two hydrogen atoms on the first carbon have been replaced with deuterium, a stable isotope of hydrogen.^{[1][2]} It is commonly used in research, particularly in nuclear magnetic resonance (NMR) spectroscopy and as a tracer in metabolic studies.^{[2][3]}

Q2: What are the primary hazards associated with **1-Octanol-d2-1**?

A2: While specific data for **1-Octanol-d2-1** is limited, the hazards are expected to be similar to those of 1-Octanol. It is a combustible liquid and can cause serious eye irritation.^{[4][5][6]} It may also cause skin irritation and is considered harmful to aquatic life with long-lasting effects.^{[4][5][6]}

Q3: What personal protective equipment (PPE) should be worn when handling **1-Octanol-d2-1**?

A3: When handling **1-Octanol-d2-1**, it is recommended to wear chemical safety glasses or goggles, protective gloves (such as nitrile rubber), and a lab coat.[4][6][7] If there is a risk of generating vapors or aerosols, respiratory protection may be required.[4]

Q4: How should I properly store **1-Octanol-d2-1**?

A4: Store **1-Octanol-d2-1** in a tightly closed container in a cool, dry, and well-ventilated area.[7] Keep it away from heat, sparks, open flames, and strong oxidizing agents.[7] For long-term stability and to minimize decomposition, especially for deuterated compounds, refrigeration in the dark is recommended.[8]

Q5: What should I do in case of a spill?

A5: In the event of a small spill, absorb the liquid with an inert material such as sand or vermiculite and place it in a suitable container for disposal.[7] For larger spills, evacuate the area, cut off ignition sources, and contain the spill to prevent it from entering drains.[4][7] Emergency personnel should wear appropriate protective equipment.[4][7]

Troubleshooting Guide

Q1: My NMR spectrum shows a significant water peak. How can I minimize this?

A1: Water contamination is a common issue with deuterated solvents. To minimize water peaks, handle the solvent under a dry, inert atmosphere (e.g., nitrogen or argon).[3][9] Use dry glassware, and consider using single-use ampoules to prevent moisture absorption.[9][10] You can also dry the solvent over molecular sieves.

Q2: I've noticed the pH of my **1-Octanol-d2-1** seems to have changed. What could be the cause?

A2: Over time, especially with exposure to air and light, alcohols can oxidize to form carboxylic acids, which would lower the pH. Some deuterated solvents can become acidic over months of storage at room temperature.[8] Storing the product refrigerated and in the dark can help minimize decomposition.[8]

Q3: The compound appears cloudy or has particulate matter. Is it still usable?

A3: Cloudiness or the presence of particulates may indicate contamination or degradation of the product. It is not recommended to use the product in this state as it could affect experimental results.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	$C_8H_{16}D_2O$	[1]
Molecular Weight	Approximately 132.24 g/mol	[1]
Boiling Point	~195 °C (for 1-Octanol)	[11]
Melting Point	~ -16 °C (for 1-Octanol)	[11]
Flash Point	~ 81 °C (for 1-Octanol)	[12]
Density	~ 0.83 g/cm ³ at 20 °C (for 1-Octanol)	[11]
Solubility in Water	0.3 g/L at 20 °C (for 1-Octanol)	[11]

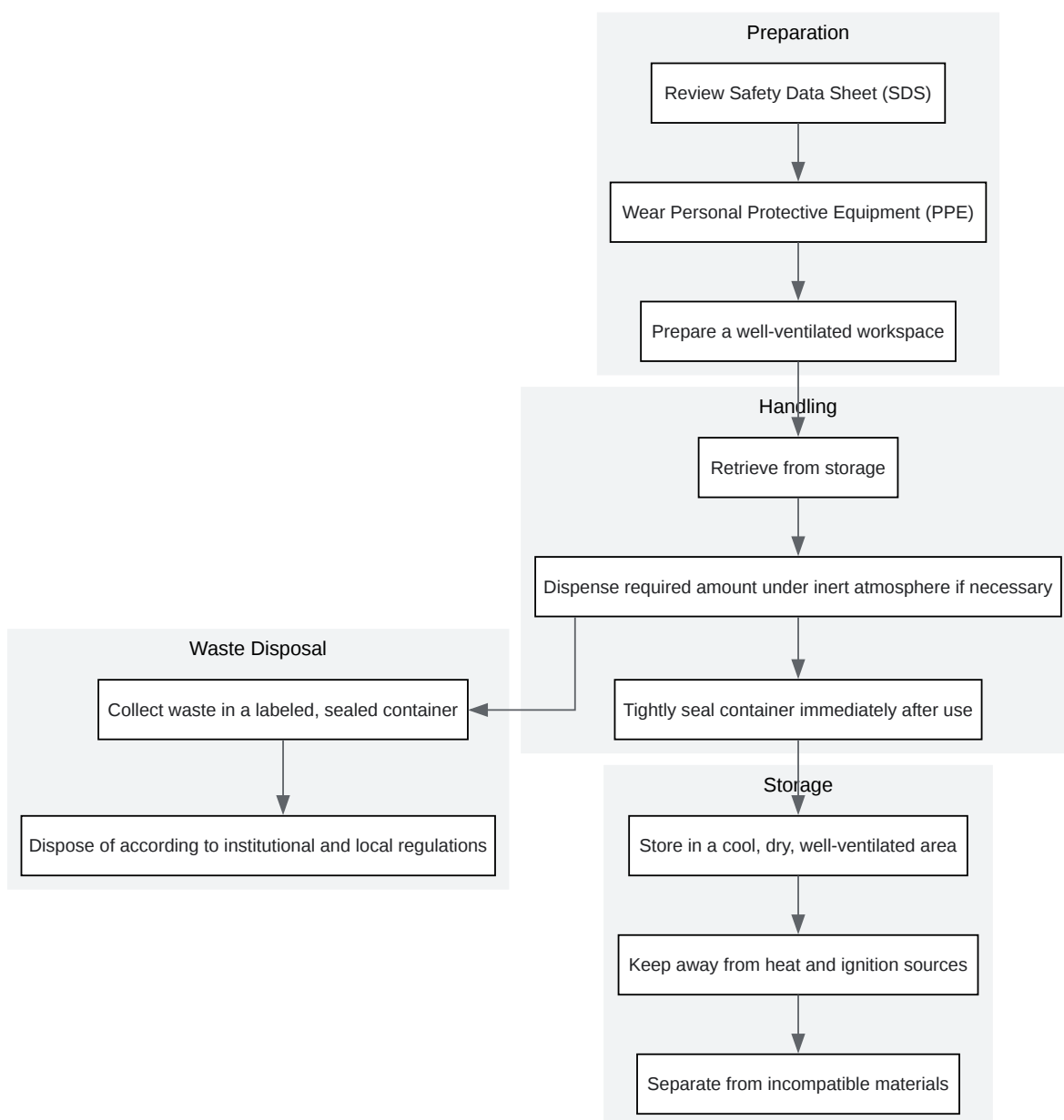
Experimental Protocols

General Handling and Dispensing Protocol:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.
- Ensure all glassware is clean and dry to prevent contamination, especially with water.
- If the compound is stored under an inert atmosphere, use a syringe or cannula to transfer the liquid, maintaining the inert atmosphere in the storage vessel.
- Keep the container tightly sealed when not in use to prevent atmospheric moisture absorption and potential degradation.
- Avoid contact with strong oxidizing agents and acids.[7]

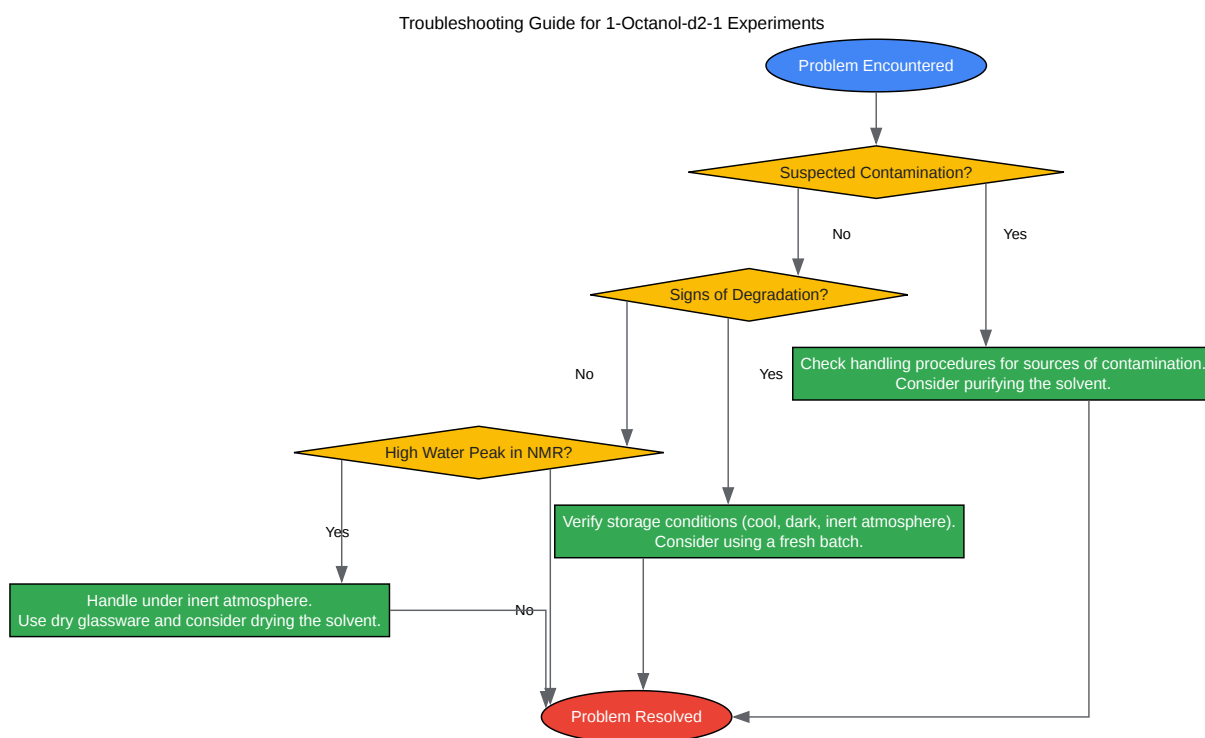
Visualizations

Workflow for Handling and Storing 1-Octanol-d2-1



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Caption: A logical workflow for the safe handling and storage of **1-Octanol-d2-1**.



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